

# Application Notes and Protocols: Preparation of a Stock Solution of ATP Disodium Trihydrate

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## Compound of Interest

Compound Name: *ATP disodium trihydrate*

Cat. No.: *B2816289*

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the preparation, storage, and handling of a stock solution of Adenosine 5'-triphosphate (ATP) disodium trihydrate. Adherence to this protocol will ensure the quality, stability, and reliable performance of the ATP stock solution in various experimental applications.

## Quantitative Data Summary

A clear understanding of the physicochemical properties of **ATP disodium trihydrate** is crucial for accurate stock solution preparation. The following table summarizes key quantitative data.

Property	Value	References
Molecular Formula	$C_{10}H_{14}N_5Na_2O_{13}P_3 \cdot 3H_2O$	[1][2]
Molecular Weight	605.19 g/mol	[2][3][4][5][6]
Appearance	Fine white crystalline powder	[2]
Solubility in Water	50 mg/mL	[7][8]
110 mg/mL at 25°C	[9]	
150 mg/mL	[4]	
175 mg/mL (requires ultrasonic)	[10]	
Solubility in other solvents	Ethanol: <1 mg/mL at 25°C	
DMSO: <1 mg/mL at 25°C	[9]	
PBS (pH 7.2): ~10 mg/mL	[9]	
Storage of Powder	-20°C, desiccated	
Storage of Stock Solution	-20°C for several months	[5][10][11]
-80°C for up to 6 months	[10][12]	
2-8°C for one week	[5]	
pH of aqueous solution	~3.5 (unadjusted)	[7][8]

## Experimental Protocol: Preparation of a 100 mM ATP Stock Solution

This protocol details the steps for preparing a 100 mM stock solution of **ATP disodium trihydrate**. For other concentrations, the mass of **ATP disodium trihydrate** should be adjusted accordingly.

### Materials and Equipment:

- **ATP disodium trihydrate** (powder)

- Nuclease-free water (ultrapure)
- 1 M NaOH solution
- 0.22 µm sterile syringe filter
- Sterile microcentrifuge tubes or vials
- Analytical balance
- pH meter or pH strips
- Volumetric flask
- Stir plate and stir bar
- Pipettes and sterile pipette tips

## Procedure:

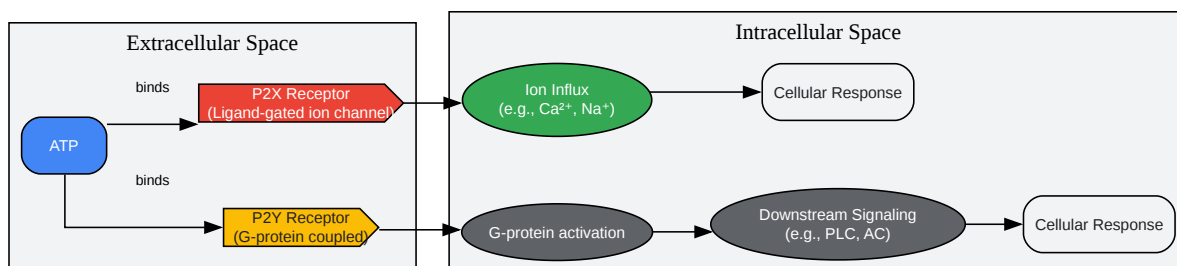
- Calculate the required mass of **ATP disodium trihydrate**.
  - To prepare 10 mL of a 100 mM stock solution, the required mass is calculated as follows:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 605.19 \text{ g/mol} = 0.6052 \text{ g}$
- Weigh the **ATP disodium trihydrate**.
  - Using an analytical balance, accurately weigh out 0.6052 g of **ATP disodium trihydrate** powder.
- Dissolve the ATP powder.
  - Transfer the weighed powder to a beaker or flask containing a stir bar.
  - Add approximately 8 mL of nuclease-free water.

- Place the beaker on a stir plate and stir until the powder is completely dissolved. The solution should be clear and colorless.[\[7\]](#)
- Adjust the pH of the solution.
  - The unadjusted pH of an ATP solution is acidic (around 3.5).[\[7\]](#)[\[8\]](#)
  - Slowly add 1 M NaOH dropwise while monitoring the pH with a calibrated pH meter or pH strips.
  - Adjust the pH to 7.5.[\[13\]](#) This is crucial for the stability and biological activity of ATP.
- Bring the solution to the final volume.
  - Carefully transfer the pH-adjusted solution to a 10 mL volumetric flask.
  - Rinse the original beaker with a small amount of nuclease-free water and add the rinse to the volumetric flask to ensure a quantitative transfer.
  - Add nuclease-free water to bring the final volume to the 10 mL mark.
- Sterilize the stock solution.
  - To prevent microbial contamination, sterile filter the solution through a 0.22  $\mu\text{m}$  syringe filter into a sterile container.[\[13\]](#)
- Aliquot and store the stock solution.
  - To avoid repeated freeze-thaw cycles which can lead to degradation, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[10\]](#)[\[11\]](#)
  - Label the aliquots clearly with the name of the solution, concentration, and date of preparation.
  - Store the aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ .[\[10\]](#)[\[12\]](#)

## Visualizations

## Signaling Pathway

ATP is a key signaling molecule in purinergic signaling, acting on P2 receptors.

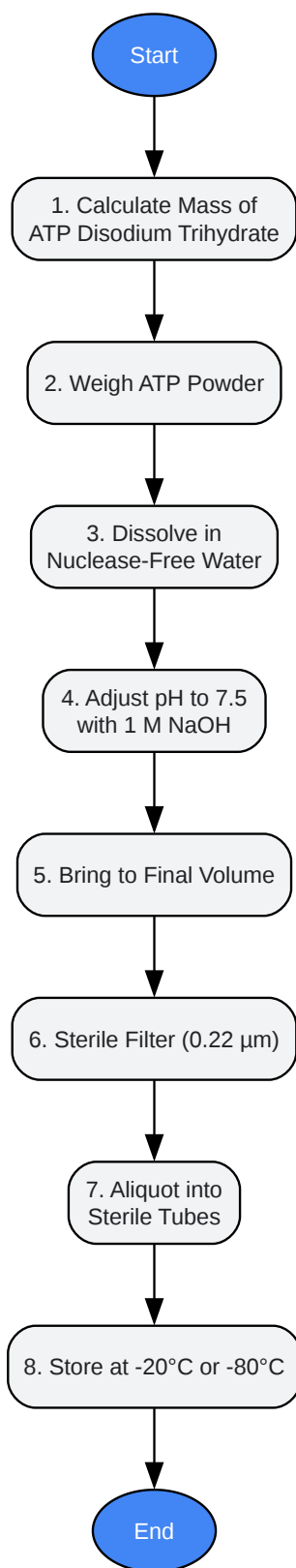


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Caption: ATP signaling through P2X and P2Y receptors.

## Experimental Workflow

The following diagram illustrates the workflow for preparing the ATP stock solution.



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Caption: Workflow for ATP stock solution preparation.

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